

# Application Notes and Protocols for the Synthesis of Pyrrolo-Oxadiazine Scaffolds

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## Compound of Interest

Compound Name: 2H-pyrrolo[1,2-e][1,2,5]oxadiazine

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive literature searches did not yield a direct synthesis protocol for the specific isomer 2H-pyrrolo[1,2-e]oxadiazine. The existence of this molecule is noted in chemical databases such as PubChem (CID 45087130), but synthetic methodologies are not readily available in the surveyed scientific literature.

Therefore, this document provides a detailed protocol for the synthesis of a closely related and well-documented isomer, pyrrolo[1,2-d][1][2][3]oxadiazine, as a representative example of the synthesis of fused pyrrolo-oxadiazine systems. The methodologies presented are based on the work of Son and Park (2016)[1][2][3][4][5][6].

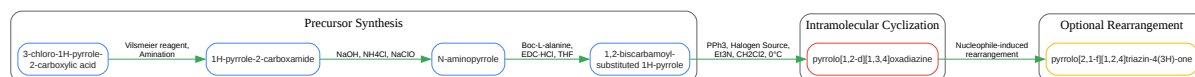
## Synthesis of Pyrrolo[1,2-d][1][2][3]oxadiazines via Intramolecular Cyclization

The synthesis of the pyrrolo[1,2-d][1][2][3]oxadiazine core is achieved through a multi-step process commencing from 3-chloro-1H-pyrrole-2-carboxylic acid. The key final step involves the regioselective intramolecular cyclization of a 1,2-biscarbamoyl-substituted 1H-pyrrole intermediate.

## Overall Synthetic Scheme

The overall synthetic route involves the formation of a 1-amino-pyrrole-2-carboxamide, followed by coupling with a protected amino acid to yield the cyclization precursor. This precursor then

undergoes an intramolecular cyclization to form the desired pyrrolo[1,2-d][1][2][3]oxadiazine.



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**Figure 1:** Synthetic workflow for pyrrolo[1,2-d][1][2][3]oxadiazine.

## Experimental Protocols

### Synthesis of 1-Amino-3-chloro-N-phenyl-1H-pyrrole-2-carboxamide (Precursor)

This protocol details the synthesis of the key N-aminopyrrole intermediate.

#### Step 1: Synthesis of 3-chloro-N-phenyl-1H-pyrrole-2-carboxamide[5]

- To a solution of 3-chloro-1H-pyrrole-2-carboxylic acid (1.37 mmol) in dry  $\text{CH}_2\text{Cl}_2$  (5 mL), add oxalyl chloride (2.06 mmol) and a few drops of DMF at 0 °C.
- Stir the reaction mixture at 70 °C for 4-5 hours.
- Remove the solvent under reduced pressure and dry the crude residue under high vacuum.
- To the resulting 3-chloro-1H-pyrrole-2-carbonyl chloride in 1,4-dioxane (5 mL), add aniline (1.65 mmol) and DIPEA (4.12 mmol) at 0 °C.
- Stir the mixture at 60 °C for 1-3 hours, then concentrate under reduced pressure.
- Dilute the mixture with EtOAc and  $\text{H}_2\text{O}$ , and separate the layers.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent.

- Purify the crude residue by column chromatography on silica gel (EtOAc/n-hexane) to yield the product.

#### Step 2: Synthesis of 1-Amino-3-chloro-N-phenyl-1H-pyrrole-2-carboxamide[5][6]

- To a mixture of 3-chloro-N-phenyl-1H-pyrrole-2-carboxamide (11 mmol) in tert-butylmethyl ether/diethyl ether (1:1, 80 mL), add an aqueous solution of ammonium hydroxide (28 wt%, 324 mmol) and Aliquat 336 (2 mmol) at 0 °C.
- Add sodium hypochlorite (10%, 162 mmol) to the mixture at 0 °C.
- Stir the reaction at room temperature for 1 hour.
- Extract the reaction mixture with EtOAc.
- Dry the organic layer over MgSO<sub>4</sub>, filter, and evaporate the solvent.
- Purify the residue by column chromatography on silica gel (EtOAc/n-hexane) to obtain the N-aminopyrrole.

### Synthesis of tert-butyl (S)-(1-((2-(3-chloro-2-(phenylcarbamoyl)-1H-pyrrol-1-yl)amino)-1-oxopropan-2-yl)carbamate (Cyclization Precursor)[6]

- To a solution of 1-amino-3-chloro-N-phenyl-1H-pyrrole-2-carboxamide (9.76 mmol) in THF (30 mL), add N-(tert-butoxycarbonyl)-L-alanine (13.66 mmol) and 1-(3-dimethylaminopropyl)-3-ethylcarbodiimide hydrochloride (EDC·HCl) (13.66 mmol) at room temperature.
- Stir the reaction mixture for 17 hours.
- Extract the mixture with EtOAc.
- Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and evaporate the solvent to yield the crude product, which can be used in the next step without further purification.

## Intramolecular Cyclization to form Pyrrolo[1,2-d][1][2][3]oxadiazine[5]

- To a solution of triphenylphosphine (0.49 mmol) in CH<sub>2</sub>Cl<sub>2</sub> (0.5 mL), add bromine (0.54 mmol) at 0 °C.
- Stir the mixture at room temperature for 15 minutes.
- Cool the mixture to 0 °C and add a solution of the aminopyrrolocarbamate precursor (0.25 mmol) in CH<sub>2</sub>Cl<sub>2</sub> (0.5 mL) and triethylamine (1.23 mmol).
- After complete addition, stir the reaction mixture at 0 °C for 5 minutes.
- Extract the reaction mixture with CH<sub>2</sub>Cl<sub>2</sub>.
- The organic layer contains the pyrrolo[1,2-d][1][2][3]oxadiazine product along with the pyrrolo[2,1-f][1][3][4]triazin-4(3H)-one rearrangement product. The products are separated by column chromatography.

## Data Presentation

### Optimization of Intramolecular Cyclization Conditions

The regioselectivity of the cyclization is highly dependent on the halogen source used in the formation of the triphenylphosphonium halide reagent.

| Entry | Halogen Source                     | R Group        | Overall Yield (%)<br>(Oxadiazine + Triazinone) | Ratio<br>(Oxadiazine : Triazinone) |
|-------|------------------------------------|----------------|------------------------------------------------|------------------------------------|
| 1     | PPh <sub>3</sub> /I <sub>2</sub>   | Phenyl         | 98                                             | 1 : 1.3                            |
| 2     | PPh <sub>3</sub> /Br <sub>2</sub>  | Phenyl         | 90                                             | 3.1 : 1                            |
| 3     | PPh <sub>3</sub> /Cl <sub>2</sub>  | Phenyl         | 81                                             | 1.8 : 1                            |
| 4     | PPh <sub>3</sub> Br <sub>2</sub>   | Phenyl         | 90                                             | 3.1 : 1                            |
| 5     | PPh <sub>3</sub> Cl <sub>2</sub>   | Phenyl         | 81                                             | 1.8 : 1                            |
| 6     | CBr <sub>4</sub> /PPh <sub>3</sub> | Phenyl         | 81                                             | 1.3 : 1                            |
| 7     | CCl <sub>4</sub> /PPh <sub>3</sub> | Phenyl         | 83                                             | 1.5 : 1                            |
| 8     | PPh <sub>3</sub> /I <sub>2</sub>   | 3-Fluorophenyl | 87                                             | 1 : 1.5                            |
| 9     | PPh <sub>3</sub> /Br <sub>2</sub>  | 3-Fluorophenyl | 85                                             | 3.3 : 1                            |

Data adapted from Son and Park (2016).<sup>[1]</sup>

## Nucleophile-Induced Rearrangement of Pyrrolo-oxadiazine

The synthesized pyrrolo[1,2-d][1][2][3]oxadiazine can undergo rearrangement to the corresponding pyrrolo[2,1-f][1][3][4]triazin-4(3H)-one in the presence of a nucleophile.

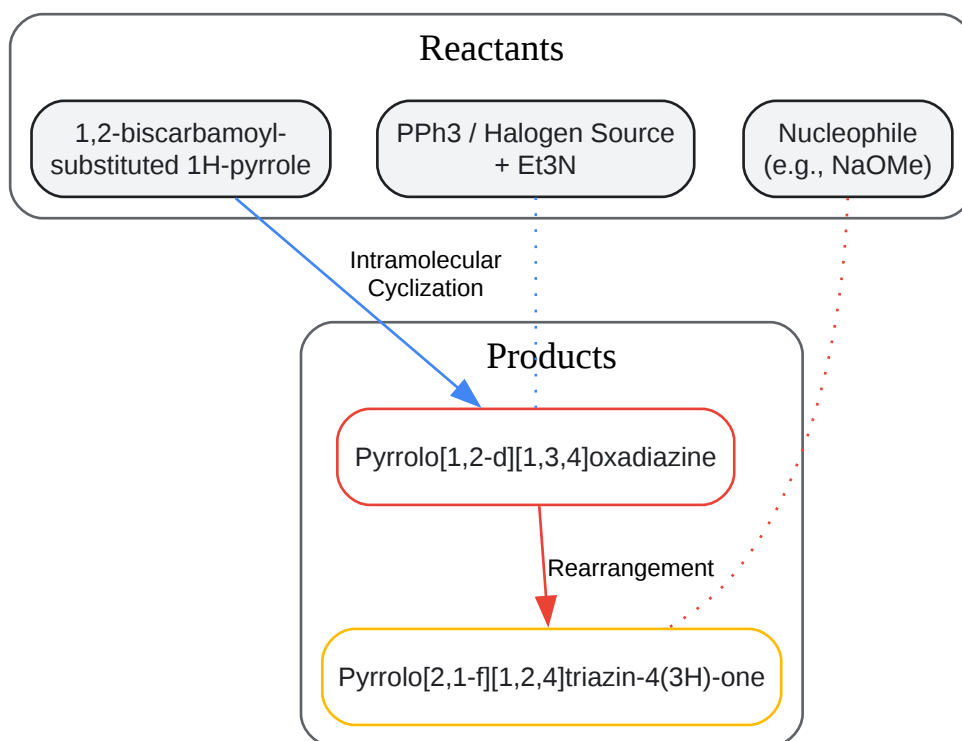
| Entry | Nucleophile               | Solvent | Temperature (°C) | Time   | Yield of Triazinone (%) |
|-------|---------------------------|---------|------------------|--------|-------------------------|
| 1     | Pyrrolidine               | THF     | 0 to rt          | 1.5 h  | Not Obtained            |
| 2     | Li(Me <sub>3</sub> AlSPh) | THF     | 0                | 10 min | 91                      |
| 3     | NaSMe                     | THF     | 0                | 10 min | 95                      |
| 4     | NaOMe                     | THF     | 0                | 10 min | 96                      |

Data adapted  
from Son and  
Park (2016).

[1]

## Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the key reactants and products in the final cyclization and optional rearrangement steps.



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**Figure 2:** Key transformations in the synthesis and rearrangement.

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